

Physical properties of 5-Hexenoic acid (boiling point, density, solubility)

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Compound of Interest

Compound Name: 5-Hexenoic acid

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Physical Properties of 5-Hexenoic Acid: A Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **5-Hexenoic acid** (CAS 1577-22-6), a six-carbon unsaturated fatty acid. The data and protocols presented herein are intended to support research and development activities where this compound is utilized as a reagent or building block in organic synthesis.

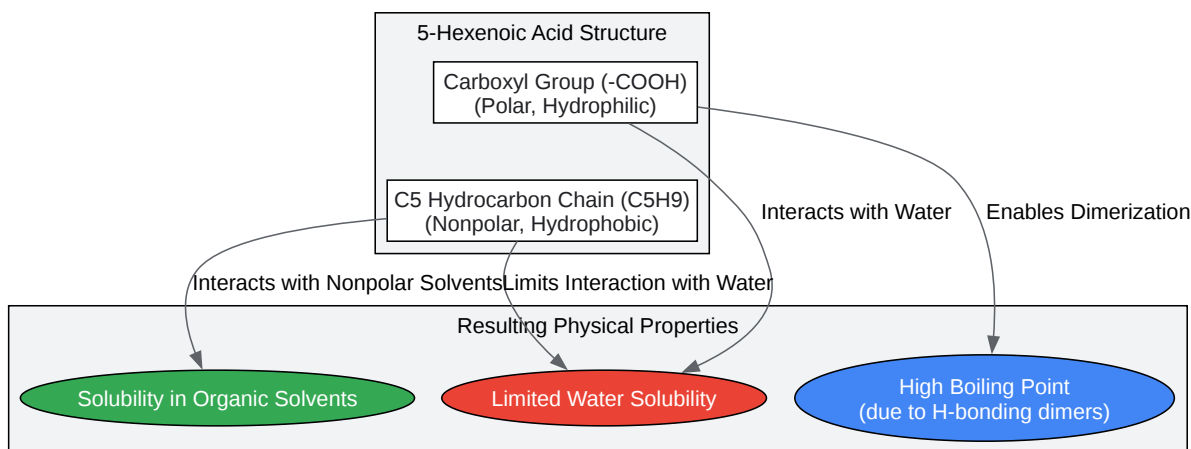
Quantitative Physical Properties

The physical characteristics of **5-Hexenoic acid** are summarized in the table below. These values are compiled from various sources and represent both experimentally determined and estimated data.

Property	Value	Conditions
Boiling Point	203-204 °C	@ 760 mmHg[1][2]
105-107 °C	@ 15-17 mmHg[1][3][4][5][6][7]	
Density	0.961 g/mL	@ 25 °C[2][3][4][8]
Specific Gravity	0.96	@ 20/20 °C
Water Solubility	6057 mg/L (Estimated)	@ 25 °C[1]
General Solubility	Soluble in alcohol, ethanol, and ether.[1][9] Limited solubility in water.[9]	Standard Temperature

Molecular Structure and Property Relationships

The physical properties of **5-Hexenoic acid** are a direct consequence of its molecular structure, which features a six-carbon chain with a terminal carboxylic acid group and a double bond at the C5 position. The polar carboxylic acid head allows for hydrogen bonding, while the five-carbon chain forms a nonpolar, hydrophobic tail. This amphipathic nature governs its solubility characteristics.



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Caption: Influence of molecular structure on physical properties.

Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the primary physical properties of liquid carboxylic acids like **5-Hexenoic acid**.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, the capillary method is a common and effective technique.^{[10][11]}

Apparatus:

- Small-diameter test tube (fusion tube)
- Capillary tube (sealed at one end)

- Thermometer (calibrated)
- Heating apparatus (e.g., aluminum block heater, oil bath)
- Stand and clamp

Procedure:

- Seal one end of a capillary tube by heating it in the flame of a burner and rotating until the glass melts and closes.
- Add a small amount (a few mL) of **5-Hexenoic acid** into the fusion tube.[\[12\]](#)
- Place the sealed capillary tube into the fusion tube with the open end submerged in the liquid.
- Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the heating block.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a continuous and rapid stream of bubbles is observed, stop heating.
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.[\[10\]](#) Record this temperature.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer (specific gravity bottle) is a flask with a precise volume used for accurate density measurements of liquids.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)

- Thermometer
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer. Determine and record its empty mass (m_1).
- Calibrate the pycnometer by filling it with deionized water of a known temperature (e.g., 25 °C). Place the pycnometer in a constant temperature bath to ensure the temperature is stable.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside of the pycnometer and measure its mass (m_2).
- Calculate the volume of the pycnometer (V) at the specific temperature using the known density of water (ρ_{water}) at that temperature: $V = (m_2 - m_1) / \rho_{\text{water}}$.
- Empty and dry the pycnometer.
- Fill the pycnometer with **5-Hexenoic acid**, bring it to the same temperature (25 °C) in the constant temperature bath, dry the exterior, and measure its mass (m_3).
- Calculate the density of the **5-Hexenoic acid** (ρ_{acid}) using the formula: $\rho_{\text{acid}} = (m_3 - m_1) / V$.

Determination of Solubility

Solubility tests determine the ability of a substance to dissolve in a particular solvent. For carboxylic acids, solubility in water and basic solutions is of primary interest.^[13]

Apparatus:

- Small test tubes
- Stirring rod
- pH paper

- Solvents: Deionized water, 5% aqueous sodium hydroxide (NaOH), 5% aqueous sodium bicarbonate (NaHCO₃).

Procedure:

- Solubility in Water:
 - Add approximately 0.5 mL of deionized water to a test tube.
 - Add 1-2 drops of **5-Hexenoic acid**.
 - Mix thoroughly by tapping or stirring.[\[14\]](#)
 - Observe if the acid dissolves to form a clear solution (soluble), forms a cloudy suspension (partially soluble/limited solubility), or remains as a separate layer (insoluble).
 - Test the resulting solution with pH paper to confirm its acidic nature.[\[14\]](#)
- Solubility in Aqueous Base (NaOH and NaHCO₃):
 - For water-insoluble or partially soluble compounds, conduct tests with basic solutions.
 - To a new test tube, add ~0.5 mL of 5% NaOH solution. Add 1-2 drops of **5-Hexenoic acid** and mix.
 - Observe for solubility. Carboxylic acids react with strong bases like NaOH to form a water-soluble salt, thus dissolving.[\[14\]](#)[\[15\]](#)
 - Repeat the procedure in a separate test tube using 5% NaHCO₃. The reaction of a carboxylic acid with bicarbonate will produce carbon dioxide gas, observed as effervescence (bubbling), in addition to forming the soluble salt.[\[14\]](#) This is a characteristic test for carboxylic acids.

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